

CAS number and identifiers for Methyl 4-phenylpyridine-2-carboxylate

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Compound of Interest

Compound Name: Methyl 4-phenylpyridine-2-carboxylate

Cat. No.: B181838

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In-Depth Technical Guide: Methyl 4-phenylpyridine-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 4-phenylpyridine-2-carboxylate**, including its chemical identifiers, synthesis, and potential biological significance based on related compounds.

Chemical Identifiers and Physical Data

Methyl 4-phenylpyridine-2-carboxylate is a heterocyclic compound with the molecular formula $C_{13}H_{11}NO_2$.^[1] Key identifiers and physical properties are summarized below.

Identifier	Value	Reference
CAS Number	18714-17-5	[1]
PubChem CID	20610328	[1]
Molecular Formula	C ₁₃ H ₁₁ NO ₂	[1]
Molecular Weight	213.23 g/mol	[1]
IUPAC Name	methyl 4-phenylpyridine-2-carboxylate	
Synonyms	DTXSID20609074, RefChem:355836, DTXCID50559831	[1]

Synthesis and Experimental Protocols

A definitive, detailed experimental protocol for the direct synthesis of **Methyl 4-phenylpyridine-2-carboxylate** is not readily available in the public domain. However, a plausible and commonly employed synthetic strategy involves a two-step process:

- Synthesis of the Carboxylic Acid Precursor: Preparation of 4-phenylpyridine-2-carboxylic acid.
- Esterification: Conversion of the carboxylic acid to its methyl ester.

Synthesis of 4-Phenylpyridine-2-carboxylic Acid

While a specific protocol for 4-phenyl-2-pyridinecarboxylic acid (CAS: 52565-56-7) was not found, a general approach for synthesizing substituted pyridine-2,6-dicarboxylic acids has been developed. This involves the reaction of pyruvates and aldehydes with a pyrrolidine-acetic acid catalyst to form dihydropyran derivatives, which are then reacted with ammonium acetate in a one-pot synthesis under mild conditions.[2] Further modification of this approach would be necessary for the specific synthesis of the desired monosubstituted product.

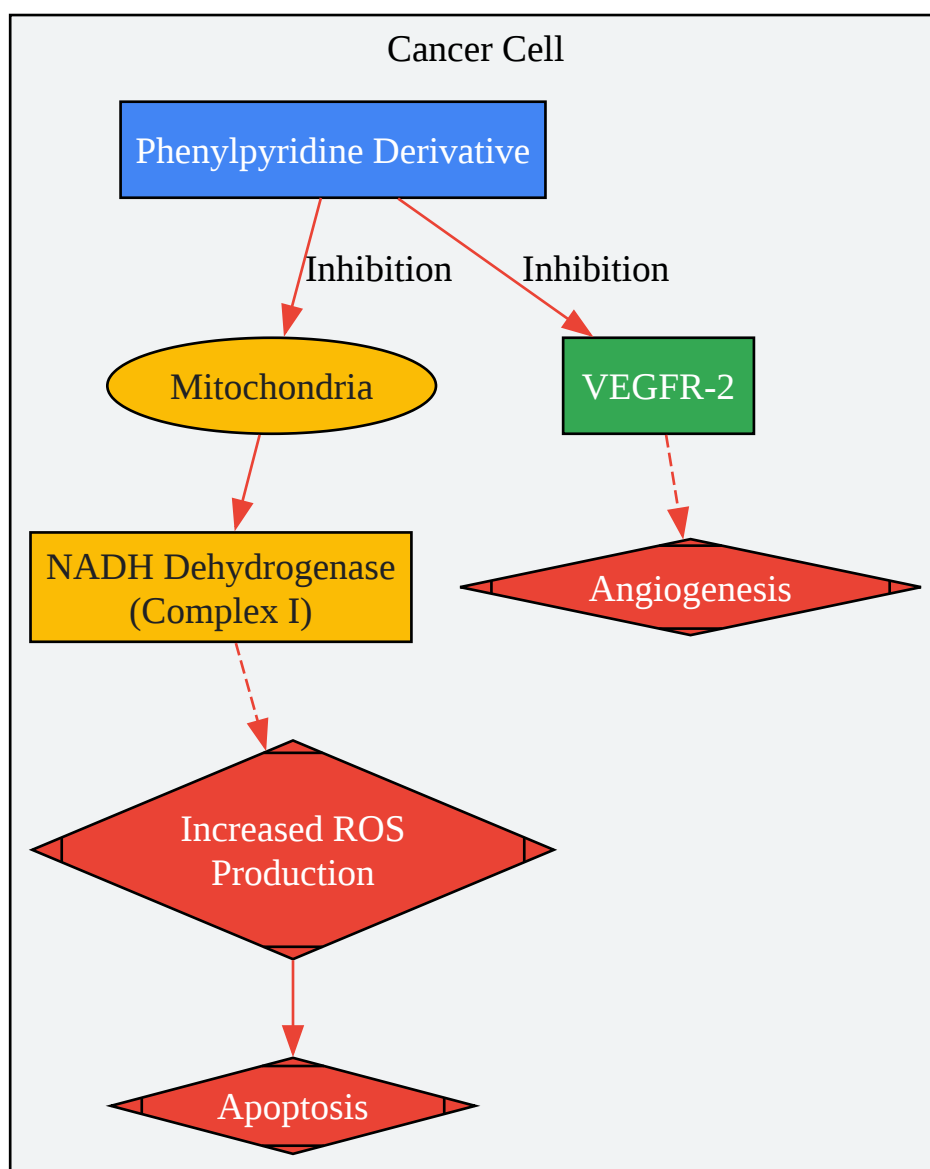
Esterification of 4-Phenylpyridine-2-carboxylic Acid

The conversion of the carboxylic acid to **Methyl 4-phenylpyridine-2-carboxylate** can be achieved through Fischer-Speier esterification.[3][4] This acid-catalyzed reaction involves refluxing the carboxylic acid with methanol.

General Experimental Protocol (Fischer-Speier Esterification):

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, dissolve 4-phenylpyridine-2-carboxylic acid in an excess of methanol.
- **Catalyst Addition:** Carefully add a catalytic amount of a strong acid, such as concentrated sulfuric acid or p-toluenesulfonic acid.
- **Reflux:** Heat the reaction mixture to reflux and maintain for a period of 1-10 hours, monitoring the reaction progress by thin-layer chromatography (TLC).[4]
- **Work-up:** After completion, cool the mixture and remove the excess methanol under reduced pressure. Neutralize the remaining acid with a suitable base (e.g., sodium bicarbonate solution).
- **Extraction:** Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be further purified by column chromatography or recrystallization.

Logical Workflow for Synthesis:



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References

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- 2. Novel Synthesis of 4-Substituted Pyridine-2,6-Dicarboxylic Acid Derivatives (No. 0071) | OIST Groups [groups.oist.jp]
- 3. masterorganicchemistry.com [masterorganicchemistry.com]
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Phone: (601) 213-4426
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